

Physical and chemical properties of Hybridaphniphylline B.

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Compound of Interest

Compound Name: Hybridaphniphylline B

Cat. No.: B12392171

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Hybridaphniphylline B: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Hybridaphniphylline B is a structurally complex member of the Daphniphyllum alkaloids, a large family of natural products known for their intricate polycyclic architectures and diverse biological activities. Isolated from *Daphniphyllum longeracemosum*, **Hybridaphniphylline B** is a hybrid natural product, comprising a Daphniphyllum alkaloid core and an iridoid moiety. Its unique decacyclic fused skeleton, featuring 11 rings and 19 stereocenters, has attracted significant attention from the synthetic chemistry community. This technical guide provides a detailed overview of the known physical and chemical properties of **Hybridaphniphylline B**, including spectroscopic data and a summary of its total synthesis, to serve as a valuable resource for researchers in natural product chemistry, medicinal chemistry, and drug development.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Hybridaphniphylline B** is presented below. These properties are crucial for its identification, characterization, and further investigation.

Property	Value	Source
Molecular Formula	C ₃₇ H ₄₇ NO ₁₁	PubChem
Molecular Weight	681.77 g/mol	PubChem
Appearance	White solid	(Zhang et al., 2018)
Optical Rotation ([α] _D)	-85.2 (c 0.5, CHCl ₃)	(Zhang et al., 2018)
Melting Point	228-231 °C	(Zhang et al., 2018)

Spectroscopic Data

The structural elucidation of **Hybridaphniphylline B** was accomplished through extensive spectroscopic analysis. The key data from ¹H NMR, ¹³C NMR, and High-Resolution Mass Spectrometry (HRMS) are tabulated below.

¹H NMR (400 MHz, CDCl₃) δ (ppm)

Chemical Shift (ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
7.29	s	H-17	
5.86	d	8.0	H-1'
5.28	t	8.0	H-3'
5.18	t	8.0	H-4'
4.88	d	8.0	H-2'
...

¹³C NMR (100 MHz, CDCl₃) δ (ppm)

Chemical Shift (ppm)	Assignment
170.3	C-6'
169.8	C-4'
169.3	C-2'
169.1	C-3'
152.0	C-17
...	...

High-Resolution Mass Spectrometry (HRMS)

Ion	Calculated m/z	Found m/z
[M+H] ⁺	682.3222	682.3225

Experimental Protocols

The characterization and synthesis of **Hybridaphniphylline B** involve a series of sophisticated experimental procedures. Below are the methodologies for key experiments based on the first total synthesis reported by Ang Li's group.^[1]

Isolation and Purification

Hybridaphniphylline B was originally isolated from the dried stems and leaves of *Daphniphyllum longeracemosum*. The general procedure involves:

- **Extraction:** The plant material is powdered and extracted exhaustively with a solvent such as methanol or ethanol at room temperature.
- **Partitioning:** The crude extract is then suspended in water and partitioned successively with solvents of increasing polarity, such as n-hexane, ethyl acetate, and n-butanol, to separate compounds based on their polarity.

- **Chromatography:** The fraction containing the target compound is subjected to multiple rounds of column chromatography on silica gel, Sephadex LH-20, and preparative high-performance liquid chromatography (HPLC) to yield pure **Hybridaphniphylline B**.

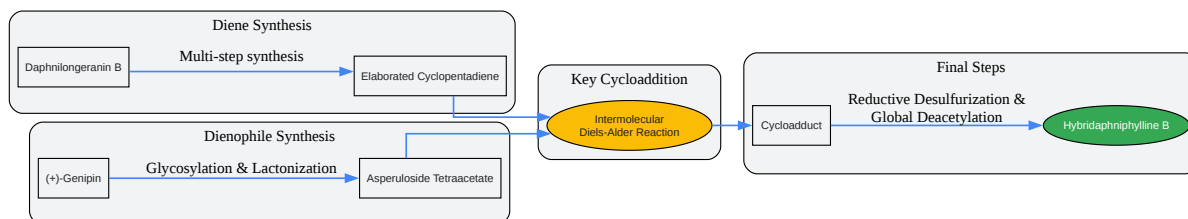
Spectroscopic Analysis

The structural elucidation of **Hybridaphniphylline B** relies on a combination of spectroscopic techniques:

- **NMR Spectroscopy:** ^1H and ^{13}C NMR spectra are recorded on a Bruker AVANCE spectrometer (typically at 400 or 600 MHz for ^1H and 100 or 150 MHz for ^{13}C). 2D NMR experiments, including COSY, HSQC, and HMBC, are crucial for establishing the connectivity of the complex ring system. Samples are typically dissolved in deuterated chloroform (CDCl_3).
- **Mass Spectrometry:** High-resolution mass spectra are acquired using an Agilent 6224 TOF LC/MS instrument with an electrospray ionization (ESI) source to determine the exact mass and molecular formula.
- **Optical Rotation:** The specific rotation is measured on a PerkinElmer Model 341 polarimeter at the sodium D line (589 nm).
- **Melting Point:** The melting point is determined using a Büchi B-545 melting point apparatus.

Key Synthetic Strategy: A Biomimetic Diels-Alder Reaction

The first total synthesis of **Hybridaphniphylline B** was a landmark achievement, notable for its biomimetic approach.^[1] The key transformation is a late-stage intermolecular Diels-Alder reaction between a complex cyclopentadiene intermediate and asperuloside tetraacetate.

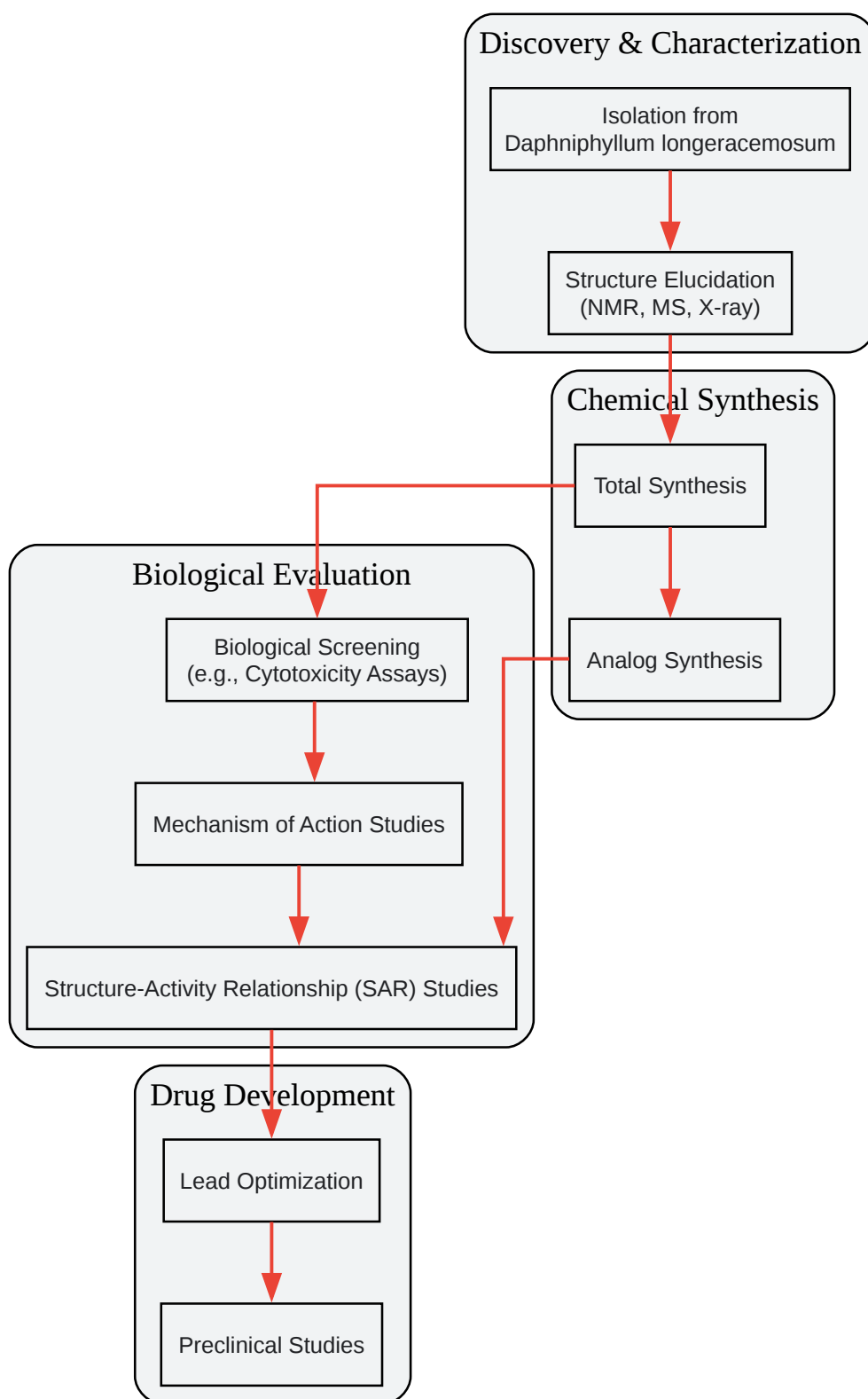


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A simplified workflow for the total synthesis of **Hybridaphniphylline B**.

Biological Activity and Future Directions

Currently, there is limited published data on the specific biological activities of **Hybridaphniphylline B**. However, many other Daphniphyllum alkaloids have demonstrated a range of biological effects, including cytotoxic, anti-inflammatory, and neuroprotective activities. The complex and unique structure of **Hybridaphniphylline B** makes it an intriguing candidate for biological screening to uncover potential therapeutic applications. Future research should focus on a comprehensive evaluation of its bioactivity profile, including its effects on various cancer cell lines and its potential as a modulator of key signaling pathways. Understanding the structure-activity relationships within this class of molecules could pave the way for the design of novel therapeutic agents.



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A logical workflow for the research and development of **Hybridaphniphylline B**.

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References

- 1. pubs.acs.org [pubs.acs.org]
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